

An In-depth Technical Guide to 4-(aminomethyl)-N,N-dimethylbenzamide Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(aminomethyl)-N,N-dimethylbenzamide

Cat. No.: B179868

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Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **4-(aminomethyl)-N,N-dimethylbenzamide** hydrochloride, a substituted benzamide with potential applications in pharmaceutical research and development. Drawing upon available data for the compound and structurally related molecules, this document details its chemical and physical properties, outlines potential synthetic routes, explores its putative pharmacological profile, and discusses relevant analytical methodologies.

Core Compound Properties

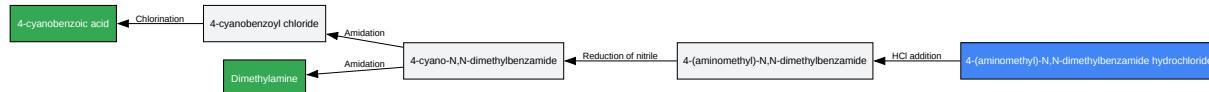
4-(aminomethyl)-N,N-dimethylbenzamide hydrochloride is a primary amine and tertiary amide derivative of benzoic acid. The presence of the aminomethyl group at the para position and the N,N-dimethylamide functionality are key structural features that likely dictate its physicochemical and biological properties.

Chemical and Physical Data

A summary of the key chemical and physical properties of **4-(aminomethyl)-N,N-dimethylbenzamide** hydrochloride is presented in Table 1. This information is critical for its handling, formulation, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₅ ClN ₂ O	[1] [2]
Molecular Weight	214.69 g/mol	[1] [2]
Appearance	Solid (predicted)	Inferred from related compounds
Solubility	Expected to be soluble in water and polar organic solvents	Inferred from structure
InChI Key	QWTFXPYCZHDSDO-UHFFFAOYSA-N	[1] [2]
CAS Number	104566-35-0	[3]

Structural Representation



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Caption: Retrosynthetic analysis of **4-(aminomethyl)-N,N-dimethylbenzamide** hydrochloride.

Proposed Synthetic Protocol

This proposed synthesis involves a multi-step process starting from commercially available 4-cyanobenzoic acid.

Step 1: Synthesis of 4-cyano-N,N-dimethylbenzamide

- To a solution of 4-cyanobenzoic acid in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran), add a chlorinating agent such as oxalyl chloride or thionyl chloride to form

the acid chloride.

- In a separate vessel, dissolve dimethylamine in the same solvent and cool the solution in an ice bath.
- Slowly add the freshly prepared 4-cyanobenzoyl chloride solution to the dimethylamine solution with vigorous stirring.
- Allow the reaction to warm to room temperature and stir for several hours.
- Upon completion, quench the reaction with water and extract the product with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield 4-cyano-N,N-dimethylbenzamide.

Step 2: Reduction of the Nitrile to the Primary Amine

- Dissolve the 4-cyano-N,N-dimethylbenzamide in a suitable solvent such as ethanol or methanol.
- Add a reducing agent, for example, Raney nickel or palladium on carbon.
- Hydrogenate the mixture under a hydrogen atmosphere at a suitable pressure and temperature until the reaction is complete (monitored by TLC or LC-MS).
- Filter the catalyst and concentrate the filtrate to obtain **4-(aminomethyl)-N,N-dimethylbenzamide**.

Step 3: Formation of the Hydrochloride Salt

- Dissolve the crude **4-(aminomethyl)-N,N-dimethylbenzamide** in a suitable solvent like diethyl ether or ethyl acetate.
- Add a solution of hydrochloric acid in the same or a compatible solvent dropwise with stirring.
- The hydrochloride salt should precipitate out of the solution.

- Collect the solid by filtration, wash with a cold solvent, and dry under vacuum to yield the final product.

Pharmacological Profile (Predicted)

The pharmacological activity of **4-(aminomethyl)-N,N-dimethylbenzamide** hydrochloride has not been extensively reported. However, the benzamide scaffold is a well-established pharmacophore present in a variety of clinically used drugs. Based on the activities of structurally similar compounds, we can infer potential biological targets and therapeutic applications.

Potential Central Nervous System (CNS) Activity

Substituted benzamides are known to exhibit a range of CNS activities, primarily through interaction with dopamine and serotonin receptors.

- Antipsychotic Potential: Compounds like amisulpride, a substituted benzamide, are potent antagonists of dopamine D2/D3 receptors and are used in the treatment of schizophrenia. [4][5][6] The structural similarity suggests that **4-(aminomethyl)-N,N-dimethylbenzamide** hydrochloride could be investigated for similar properties.
- Antidepressant and Anxiolytic Potential: Some benzamides also show affinity for serotonin receptors, which could translate to antidepressant or anxiolytic effects. [1][6]

Potential Anticancer Activity

Recent studies have explored the anticancer potential of benzamide derivatives. For instance, some 4-(acylaminomethyl)benzamides have demonstrated antiproliferative activity in cancer cell lines. [7] Furthermore, benzamide riboside, a nucleoside analogue containing a benzamide moiety, has shown cytotoxic activity in vitro and in vivo. [8]

Histone Deacetylase (HDAC) Inhibition

Derivatives of 4-(aminomethyl)-N-hydroxybenzamide have been identified as potent and selective inhibitors of HDAC6, an enzyme implicated in cancer and other diseases. [7] While the subject compound lacks the hydroxamic acid group crucial for HDAC inhibition, its core structure could serve as a starting point for the design of novel HDAC inhibitors.

Analytical Methodologies

The development of robust analytical methods is essential for the characterization and quantification of **4-(aminomethyl)-N,N-dimethylbenzamide** hydrochloride in both bulk form and biological matrices.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for structural elucidation and purity assessment. While specific spectral data for the target compound is not available, the spectra of the related N,N-dimethylbenzamide can serve as a reference. [5][8][9][10] Predicted signals for the aminomethyl protons and the N,N-dimethyl groups would be key identifiers.
- Mass Spectrometry (MS): Mass spectrometry is crucial for confirming the molecular weight and fragmentation pattern. High-resolution mass spectrometry (HRMS) would provide an accurate mass measurement, confirming the elemental composition. [5]* Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify key functional groups, such as the amide carbonyl and the N-H bonds of the primary amine.

Chromatographic Methods for Quantification in Biological Matrices

High-performance liquid chromatography (HPLC) coupled with a suitable detector (e.g., UV or mass spectrometry) is the method of choice for the quantitative analysis of benzamide derivatives in biological fluids such as plasma and urine. [11][12][13] A general workflow for the analysis in plasma would involve:

- Sample Preparation: Protein precipitation followed by liquid-liquid extraction or solid-phase extraction to remove interfering matrix components.
- Chromatographic Separation: Reversed-phase HPLC using a C18 column with a mobile phase consisting of an aqueous buffer and an organic modifier (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength corresponding to the chromophore of the molecule or, for higher sensitivity and selectivity, tandem mass spectrometry (LC-MS/MS).



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Caption: General workflow for the quantitative analysis of **4-(aminomethyl)-N,N-dimethylbenzamide** hydrochloride in plasma.

Safety and Handling

Based on information for similar compounds, **4-(aminomethyl)-N,N-dimethylbenzamide** hydrochloride should be handled with care in a laboratory setting. It is predicted to be an irritant to the eyes, skin, and respiratory system. [14] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Future Directions

4-(aminomethyl)-N,N-dimethylbenzamide hydrochloride represents a chemical scaffold with significant potential for further investigation. Future research should focus on:

- Definitive Synthesis and Characterization: Development and publication of a detailed, validated synthetic protocol and complete spectral characterization.
- Comprehensive Pharmacological Profiling: In-depth in vitro and in vivo studies to elucidate its mechanism of action and identify primary biological targets.
- Pharmacokinetic and Toxicological Evaluation: A thorough assessment of its absorption, distribution, metabolism, excretion (ADME), and toxicity profile to determine its drug-likeness and safety.

References

- Royal Society of Chemistry. (n.d.). Supplementary Information Hydrogenation of Amides Catalyzed by Combined Catalytic System of Ru Complex with Zinc Salt.

- Racagni, G., Canonico, P. L., Ravizza, L., Pani, L., & Amore, M. (2004). Consensus on the use of substituted benzamides in psychiatric patients. *Neuropsychobiology*, 50(2), 134–143.
- PubChem. (n.d.). N,N-Dimethylbenzamide. National Center for Biotechnology Information.
- Pani, L., & Gessa, G. L. (2002). The substituted benzamides and their clinical potential on dysthymia and on the negative symptoms of schizophrenia. *ResearchGate*.
- Schlitzer, M., Sattler, I., Friese, A., Zündorf, I., & Dingermann, T. (2000). Synthesis of 4-(acylaminomethyl)benzamides and their evaluation as potential anticancer agents. *Anticancer Research*, 20(3A), 1723–1726.
- PubChem. (n.d.). 4-(aminomethyl)-N-methylbenzamide hydrochloride. National Center for Biotechnology Information.
- Pani, L., & Gessa, G. L. (2002). The substituted benzamides and their clinical potential on dysthymia and on the negative symptoms of schizophrenia. *ResearchGate*.
- Ross, J. A., & Ross, D. (1983). The metabolic conversion of N-methyl and N,N,-dimethylbenzamides to N-hydroxymethyl compounds. *Pharmacology & Toxicology*, 53(4), 258-263.
- PubChem. (n.d.). 4-(aminomethyl)-N-methylbenzamide hydrochloride. National Center for Biotechnology Information.
- Agilent Technologies. (2020). Efficient Quantitative Analysis of THC and Metabolites in Human Plasma Using Agilent Captiva EMR—Lipid and LC-MS.
- Frontiers in Pharmacology. (2019). Application of in vitro Drug Metabolism Studies in Chemical Structure Optimization for the Treatment of Fibrodysplasia Ossificans Progressiva (FOP).
- Journal of Chromatography B. (2011). A HPLC Method for the Quantitative Determination of N-(2-hydroxy-5-nitrophenylcarbamothioyl)-3,5-dimethylbenzamide in Biological Samples.
- Journal of Pharmaceutical and Biomedical Analysis. (2021). A critical review of analytical methods for quantification of rivaroxaban in biological samples and pharmaceutical formulations.
- Google Patents. (n.d.). CN101585781B - Preparing method of N, N-dimethylbenzamide.
- MDPI. (2015). Synthesis and Antiviral Activity of N-Phenylbenzamide Derivatives, a Novel Class of Enterovirus 71 Inhibitors.
- ResearchGate. (n.d.). Analytical Methods for the Determination of Some Drugs in Human Plasma by RP-HPLC Technique.
- ResearchGate. (2013). Potent Histone Deacetylase Inhibitors Derived from 4-(Aminomethyl)-N-hydroxybenzamide with High Selectivity for the HDAC6 Isoform.
- Current Medicinal Chemistry. (2002). Antitumor activity of benzamide riboside in vitro and in vivo.
- PubMed. (1981). Studies on the in vitro metabolism of dimethylnitrosamine by rat liver.

- PubMed. (1984). Quantitative studies on the in vitro metabolic activation of dimethylnitrosamine by rat liver postmitochondrial supernatant.
- PubMed. (1985). Ketonitrosamines as metabolites of methyl-n-amylnitrosamine (MNAN) and its hydroxy derivatives in the rat.

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Sources

- 1. 4-(Aminomethyl)-N,N-dimethylbenzamide hydrochloride may contain up to 1.5 eq HCl; may contain up to 0.5 eq water | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-(Aminomethyl)-N,N-dimethylbenzamide hydrochloride may contain up to 1.5 eq HCl; may contain up to 0.5 eq water | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-AMINOMETHYL-N,N-DIMETHYL-BENZAMIDE HCL | CymitQuimica [cymitquimica.com]
- 4. Frontiers | Application of in vitro Drug Metabolism Studies in Chemical Structure Optimization for the Treatment of Fibrodysplasia Ossificans Progressiva (FOP) [frontiersin.org]
- 5. N,N-Dimethylbenzamide | C9H11NO | CID 11916 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CN101585781B - Preparing method of N, N-dimethylbenzamide - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. N,N-Dimethylbenzamide(611-74-5) 1H NMR spectrum [chemicalbook.com]
- 9. rsc.org [rsc.org]
- 10. rsc.org [rsc.org]
- 11. A HPLC method for the quantitative determination of N-(2-hydroxy-5-nitrophenylcarbamothioyl)-3,5-dimethylbenzamide in biological samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. japsonline.com [japsonline.com]
- 13. researchgate.net [researchgate.net]

- 14. 4-(aminomethyl)-N-methylbenzamide hydrochloride | C9H13CIN2O | CID 45791996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(aminomethyl)-N,N-dimethylbenzamide Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179868#4-aminomethyl-n-n-dimethylbenzamide-hydrochloride-properties]

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